

Technical Guide: Stability Profile of 5-Amino-2-fluorobenzohydrazide

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Compound of Interest

Compound Name: 5-Amino-2-fluorobenzohydrazide

CAS No.: 1314936-68-9

Cat. No.: B13452556

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Executive Summary

5-Amino-2-fluorobenzohydrazide (C₇H₈FN₃O) is a critical heterocyclic building block, primarily utilized in the synthesis of bioactive scaffolds such as indazoles, phthalazines, and quinazolinones.[1] While chemically robust enough for standard synthetic manipulations, its stability under ambient conditions is compromised by two competing degradation pathways: oxidative discoloration of the aniline moiety and hydrolytic cleavage of the hydrazide functional group.

This guide provides a comprehensive technical analysis of these stability vectors, supported by mechanistic insights and validated protocols for handling, storage, and quality control.

Chemical Identity & Physicochemical Context[1][2] [3][4][5][6][7][8][9][10]

To understand the stability profile, we must first deconstruct the molecule into its reactive pharmacophores.

Property	Specification
Chemical Name	5-Amino-2-fluorobenzohydrazide
Molecular Formula	C ₇ H ₈ FN ₃ O
Molecular Weight	169.16 g/mol
Physical State	Solid (Crystalline powder)
Color	Off-white to pale beige (pure); darkens to brown (degraded)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water

Reactivity Analysis[10]

- **Hydrazide Group (-CONHNH₂):** The nucleophilic character of the terminal nitrogen makes it prone to condensation with ubiquitous aldehydes/ketones (forming hydrazones) and susceptible to acid/base-catalyzed hydrolysis.
- **Primary Amine (-NH₂):** Located at the 5-position, this aniline nitrogen is electron-rich. While the fluorine atom at the 2-position exerts an inductive withdrawing effect (-I), the amine remains susceptible to photo-oxidative radical formation, leading to colored azo- or nitro-species.
- **Fluorine Substituent (-F):** The C-F bond is metabolically and chemically stable under ambient conditions and does not contribute to degradation.

Stability Under Ambient Conditions

Solid State Stability

Under standard laboratory conditions (20–25°C, 40–60% RH), **5-Amino-2-fluorobenzohydrazide** exhibits moderate stability.

- **Hygroscopicity:** The compound is slightly hygroscopic. Absorbed moisture creates a micro-environment that catalyzes surface hydrolysis.

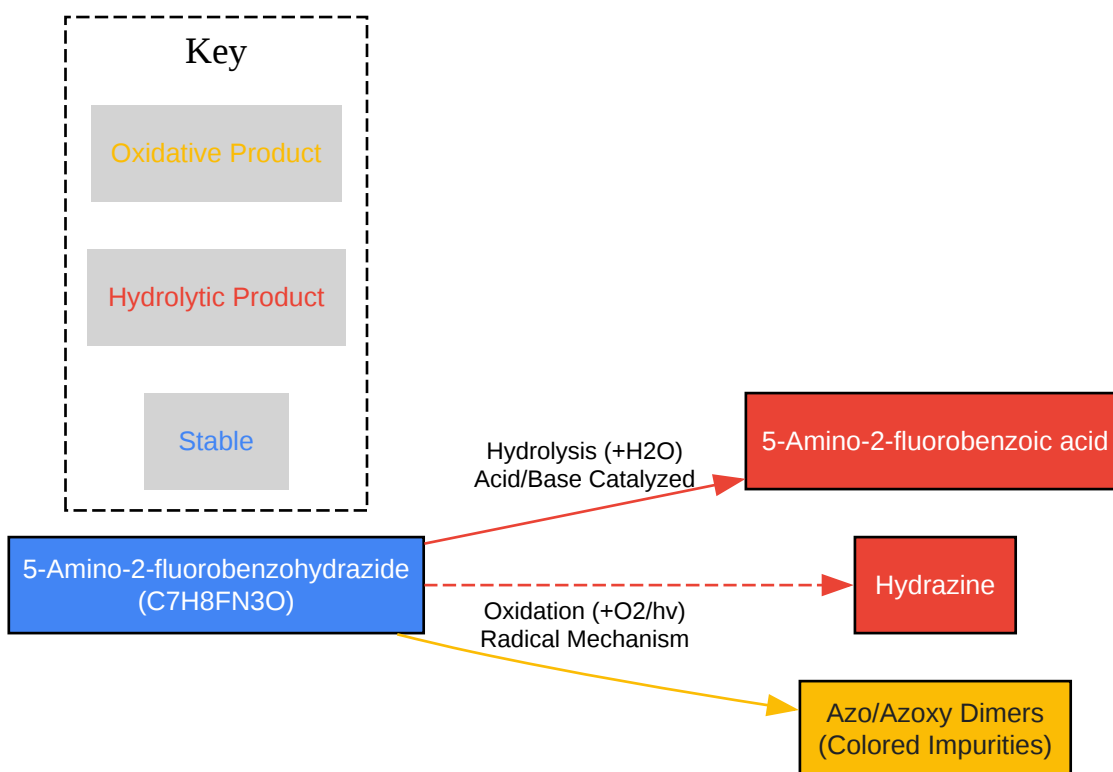
- Oxidation: Exposure to air and light causes a gradual color shift from off-white to brown. This "browning" is a surface phenomenon caused by the oxidation of the aniline group into quinoid-like impurities. While visually alarming, the bulk purity often remains >95% even when discolored, unless the exposure is prolonged.

Solution Stability

- Protic Solvents (Methanol/Ethanol): Stable for 24–48 hours at room temperature.
- Aqueous Media:
 - Neutral pH: Slow hydrolysis (weeks).
 - Acidic/Basic pH: Rapid hydrolysis (hours to days) to 5-amino-2-fluorobenzoic acid.
- Aprotic Solvents (DMSO/DMF): High stability, but DMSO can act as a mild oxidant over long periods (months).

Degradation Pathways[3][6]

The following Graphviz diagram illustrates the two primary degradation mechanisms: Hydrolysis (Path A) and Oxidation (Path B).



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Figure 1: Primary degradation pathways. Hydrolysis yields the parent benzoic acid, while oxidation leads to complex colored aggregates.

Experimental Protocols

Forced Degradation Study (Stress Testing)

To validate the stability profile for regulatory filing or process safety, perform the following stress tests.

Reagents: 0.1N HCl, 0.1N NaOH, 3% H₂O₂. Concentration: 1 mg/mL in Methanol/Water (50:50).

Stress Condition	Duration	Expected Outcome	Mechanism
Acid (0.1N HCl)	24 hrs @ 60°C	>10% Degradation	Hydrolysis of hydrazide to acid
Base (0.1N NaOH)	4 hrs @ RT	>20% Degradation	Rapid base-catalyzed hydrolysis
Oxidation (3% H ₂ O ₂)	2 hrs @ RT	>5% Degradation	N-oxidation of aniline/hydrazide
Photostability	1.2M Lux hours	Surface discoloration	Photo-oxidation of aniline

Analytical Method (HPLC-UV)

A stability-indicating method is required to separate the parent from the benzoic acid degradant.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: Acetonitrile
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min
- Detection: UV @ 254 nm (aromatic ring) and 210 nm (hydrazide bond).
- Retention Order: Hydrazine (void volume) < Parent < Benzoic Acid Derivative.

Storage and Handling SOP

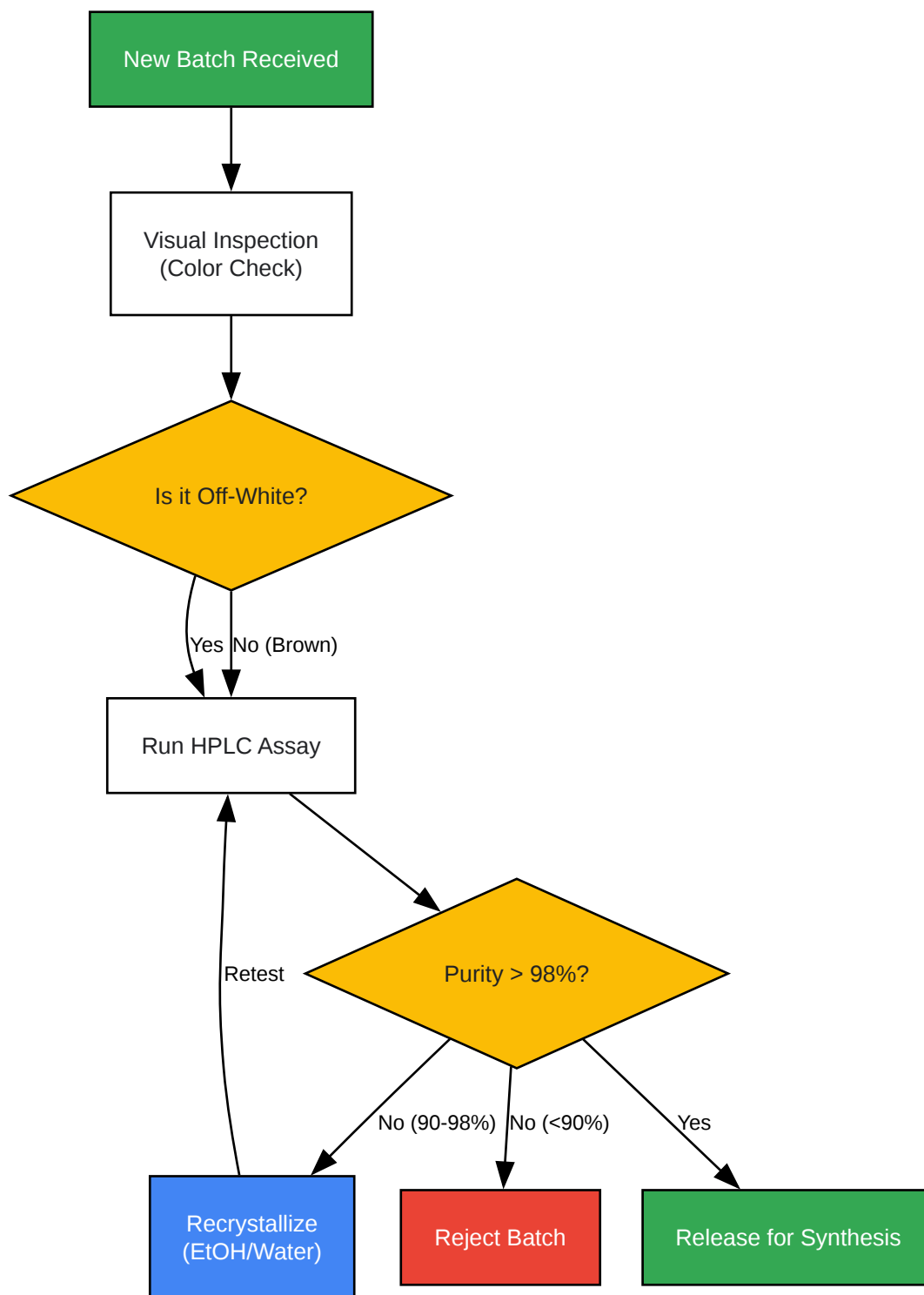
To maximize shelf-life, the following "Gold Standard" storage protocol is recommended.

- Container: Amber glass vials with Teflon-lined caps (prevents light and moisture ingress).
- Atmosphere: Flush headspace with Argon or Nitrogen before sealing.

- Temperature: Store at 2–8°C (Refrigerated) for short-term (<6 months). For long-term (>1 year), store at -20°C.
- Handling: Allow the vial to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture onto the cold solid.

Workflow for Stability Testing

The following diagram outlines the logical flow for assessing a new batch of material.



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Figure 2: Quality control workflow for incoming or stored batches.

Troubleshooting & Purification

If a batch has degraded (indicated by significant browning or HPLC impurity >5%):

- Recrystallization: Dissolve the solid in minimal hot Ethanol (or Methanol). Add activated charcoal to remove oxidized colored impurities. Filter hot through Celite. Cool slowly to induce crystallization.
 - Note: Avoid prolonged boiling in protic solvents to prevent solvolysis.
- Salt Formation: Converting the hydrazide to its hydrochloride salt often improves stability against oxidation, though it may increase hygroscopicity.

References

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Sources

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